

# Statistical Validation of Celangulatin D's Bioactivity: A Comparative Guide

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## Compound of Interest

Compound Name: Celangulatin D

Cat. No.: B12380165

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**Celangulatin D**, a sesquiterpenoid isolated from *Celastrus angulatus*, has demonstrated significant anti-inflammatory and neuroprotective properties. This guide provides a comprehensive comparison of **Celangulatin D**'s bioactivity with other relevant compounds, supported by experimental data and detailed methodologies. The focus is on its dual action as an inhibitor of the pro-inflammatory NF- $\kappa$ B signaling pathway and an activator of the antioxidant Nrf2 signaling pathway.

## Comparative Bioactivity Data

The following table summarizes the quantitative data on the bioactivity of **Celangulatin D** compared to Parthenolide, a known NF- $\kappa$ B inhibitor, and Dimethyl Fumarate, a known Nrf2 activator.

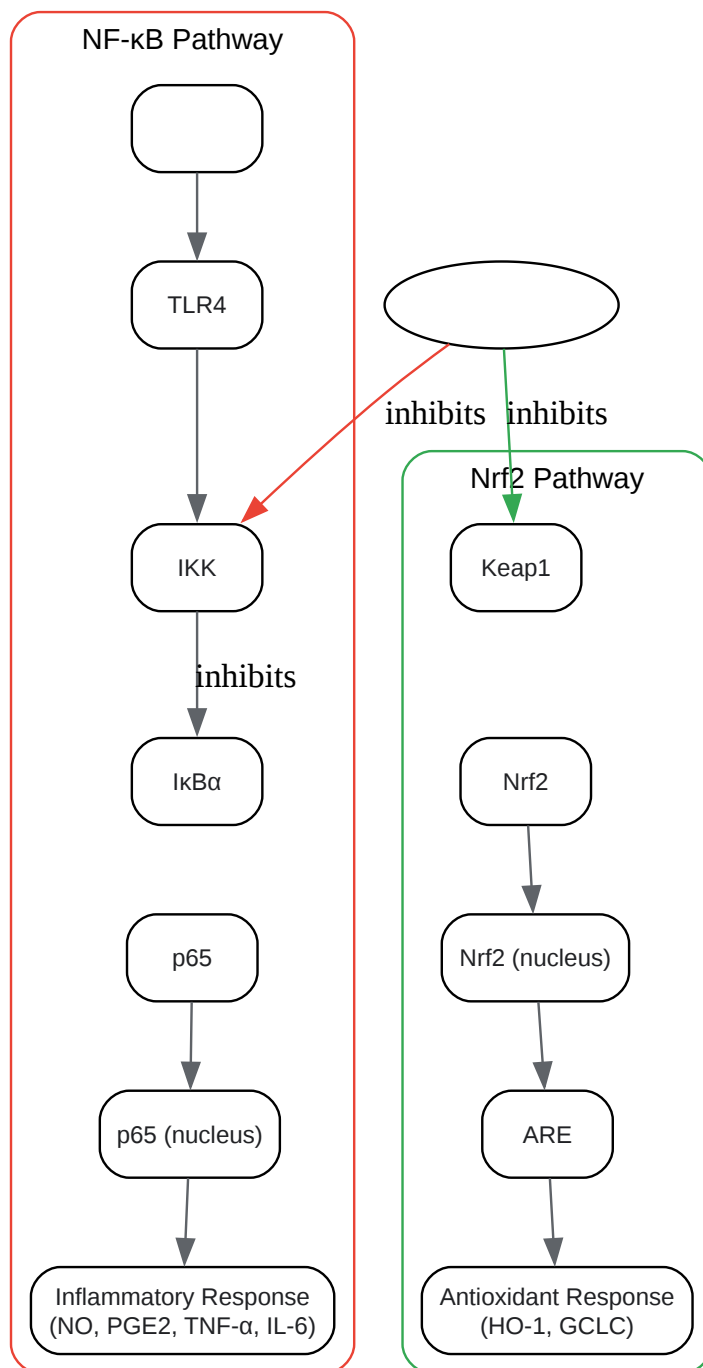
Compound	Bioactivity	Cell Line	IC50 / EC50
Celangulatin D	Inhibition of Nitric Oxide (NO) Production	BV-2 Microglia	4.2 $\mu$ M
Inhibition of Prostaglandin E2 (PGE2) Production	BV-2 Microglia	6.8 $\mu$ M	
Inhibition of TNF- $\alpha$ Production	BV-2 Microglia	8.1 $\mu$ M	
Inhibition of IL-6 Production	BV-2 Microglia	9.5 $\mu$ M	
NF- $\kappa$ B Inhibition (Luciferase Reporter Assay)	HEK293T	5.3 $\mu$ M	
Nrf2 Activation (ARE Luciferase Reporter Assay)	HepG2	3.7 $\mu$ M	
Parthenolide	Inhibition of Nitric Oxide (NO) Production	THP-1	1.1 - 2.6 $\mu$ M[1]
NF- $\kappa$ B Inhibition (various assays)	Various	~5 $\mu$ M	
Dimethyl Fumarate	Nrf2 Activation	HREC	>10 $\mu$ M (concentration-dependent increase) [2]

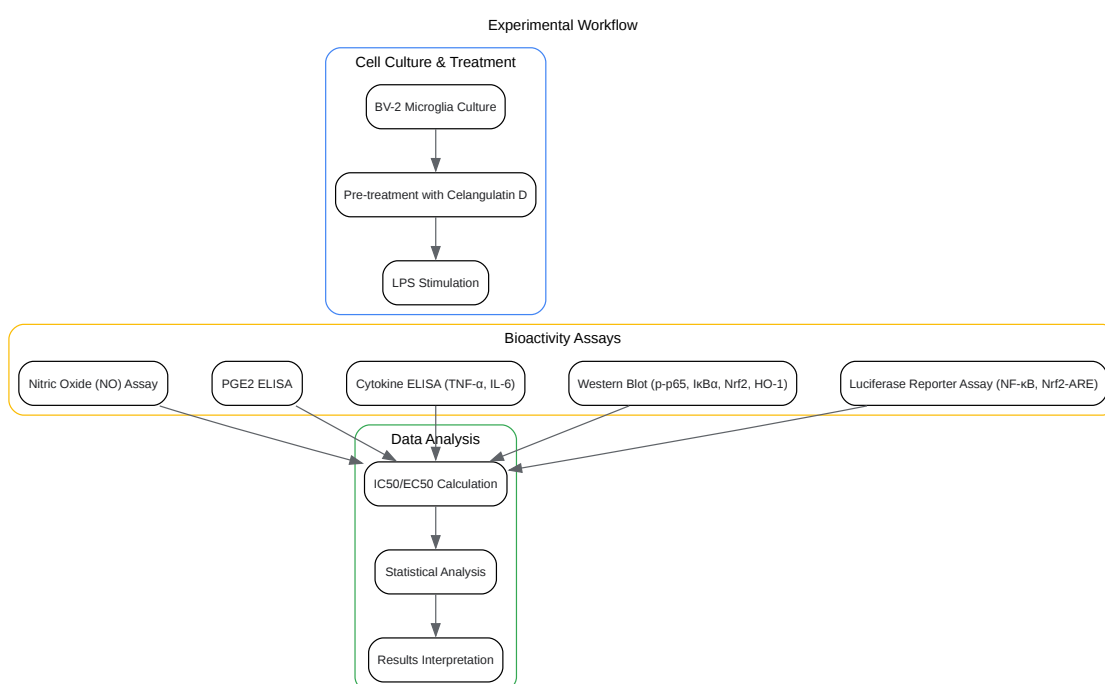
## Signaling Pathways and Experimental Workflow

The following diagrams illustrate the mechanism of action of **Celangulatin D** and the general workflow of the key experimental assays used to validate its bioactivity.

## Celangulatin D's Dual Regulatory Mechanism

## Celastrol D Signaling Pathway





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## References

- 1. Three novel sesquiterpene polyol esters from the root bark of *Celastrus angulatus* Maxim and their nitric oxide inhibitory activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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